

Commercial Availability and Technical Applications of Nonanal-d2: A Guide for Researchers

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Compound of Interest

Compound Name: Nonanal-d2

Cat. No.: B12362237

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Introduction

Nonanal-d2, a deuterated form of the saturated aldehyde nonanal, serves as a critical tool for researchers, scientists, and drug development professionals. Its isotopic labeling allows for precise quantification in complex biological matrices, making it an invaluable internal standard for mass spectrometry-based analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS). This technical guide provides a comprehensive overview of the commercial sources, availability, and key applications of **Nonanal-d2**, with a focus on quantitative data, experimental methodologies, and its role in metabolic and signaling pathways.

Commercial Sources and Availability

Nonanal-d2 is available from several specialized chemical suppliers that focus on isotopically labeled compounds and analytical standards. The availability and product specifications can vary between suppliers. Researchers are advised to request lot-specific certificates of analysis for detailed information on purity and isotopic enrichment.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity
Smolecule	Nonanal-d2	1335435-50-1	C ₉ H ₁₆ D ₂ O	144.25	Not specified
Vulcanchem	Nonanal - d2	1335435-50-1	C ₉ H ₁₆ D ₂ O	144.26	≥90%
MedchemExpress	Nonanal-d2	1335435-50-1	C ₉ H ₁₆ D ₂ O	144.25	Not specified
InvivoChem	Nonanal-d2	1335435-50-1	C ₉ H ₁₆ D ₂ O	Not specified	≥98%

Note: The information in this table is based on publicly available data from supplier websites and may be subject to change. It is essential to confirm specifications with the supplier before ordering.

Physicochemical Properties and Isotopic Enrichment

The key feature of **Nonanal-d2** is the substitution of two hydrogen atoms with deuterium. This isotopic labeling results in a nominal mass increase of 2 Da compared to unlabeled nonanal, allowing for its differentiation in mass spectrometric analysis. While specific isotopic enrichment values should be obtained from the supplier's certificate of analysis, commercially available deuterated standards typically have an isotopic purity of 98 atom % D or higher.^[1]

Property	Value
Molecular Formula	C ₉ H ₁₆ D ₂ O
Nominal Molecular Weight	144.25 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~191-192 °C (for non-deuterated nonanal)
Density	~0.827 g/mL at 25 °C (for non-deuterated nonanal)[2]

Experimental Protocols

Nonanal-d2 is primarily used as an internal standard to ensure the accuracy and precision of quantitative analytical methods. Below are detailed methodologies for its application in the analysis of volatile aldehydes in biological samples.

Protocol 1: Quantification of Volatile Aldehydes in Human Plasma by Headspace Solid-Phase Microextraction (HS-SPME) GC-MS

This protocol is adapted from established methods for the analysis of volatile organic compounds in biological fluids.[3][4]

Materials:

- Human plasma samples
- Nonanal-d2** internal standard solution (1 µg/mL in methanol)
- O-(2,3,4,5,6-Pentafluorobenzyl)hydroxylamine hydrochloride (PFBHA) derivatizing agent
- 20 mL headspace vials with screw caps and septa
- Solid-Phase Microextraction (SPME) fiber assembly with a suitable fiber (e.g., Carboxen/PDMS)

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)

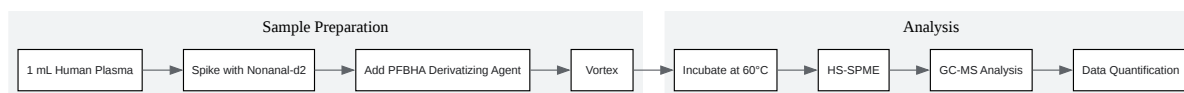
Procedure:

- Sample Preparation:
 - Pipette 1 mL of human plasma into a 20 mL headspace vial.
 - Add 10 μ L of the 1 μ g/mL **Nonanal-d2** internal standard solution to the plasma.
 - Add 50 μ L of the PFBHA solution (10 mg/mL in water).
 - Immediately cap the vial and vortex for 10 seconds.
- Incubation and Derivatization:
 - Incubate the vial at 60°C for 30 minutes in a heating block or water bath to facilitate derivatization and equilibration of the headspace.
- HS-SPME Extraction:
 - Expose the SPME fiber to the headspace of the vial for 30 minutes at 60°C.
- GC-MS Analysis:
 - Retract the fiber and immediately inject it into the GC inlet for thermal desorption at 250°C.
 - GC Conditions (example):
 - Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent
 - Inlet Temperature: 250°C (splitless mode)
 - Oven Program: 50°C for 2 min, ramp to 280°C at 10°C/min, hold for 5 min
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min
 - MS Conditions (example):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Monitor characteristic ions for the derivatized nonanal and **Nonanal-d2**.

Data Analysis:

- Create a calibration curve by analyzing standards of known nonanal concentrations with a fixed amount of **Nonanal-d2**.
- Quantify the amount of nonanal in the plasma samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.



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GC-MS analysis workflow for volatile aldehydes.

Metabolic and Signaling Pathways

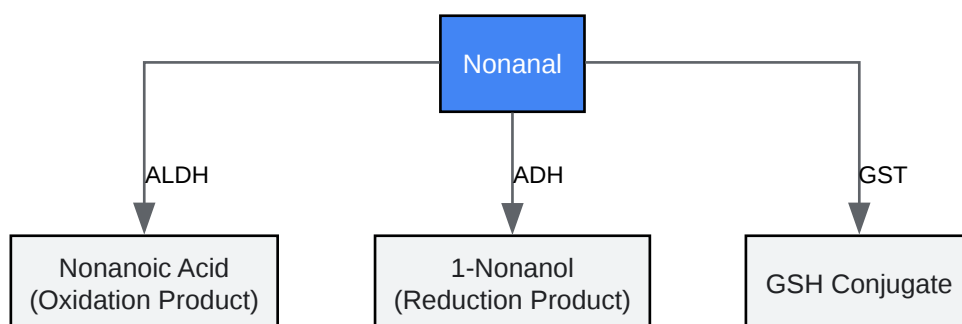
Nonanal is a naturally occurring saturated aldehyde that can be formed endogenously through the peroxidation of unsaturated fatty acids.[5] Aldehydes are generally reactive and require detoxification to prevent cellular damage.

Metabolic Fate of Nonanal

The primary metabolic pathways for aldehydes like nonanal involve oxidation and reduction reactions, primarily catalyzed by aldehyde dehydrogenases (ALDHs) and alcohol dehydrogenases (ADHs), respectively.

- Oxidation: The aldehyde group of nonanal can be oxidized to a carboxylic acid, forming nonanoic acid. This is a major detoxification pathway.

- Reduction: The aldehyde group can be reduced to a primary alcohol, yielding 1-nonanol.
- Glutathione Conjugation: Aldehydes can also be conjugated with glutathione (GSH), a key step in their detoxification and subsequent excretion from the cell.



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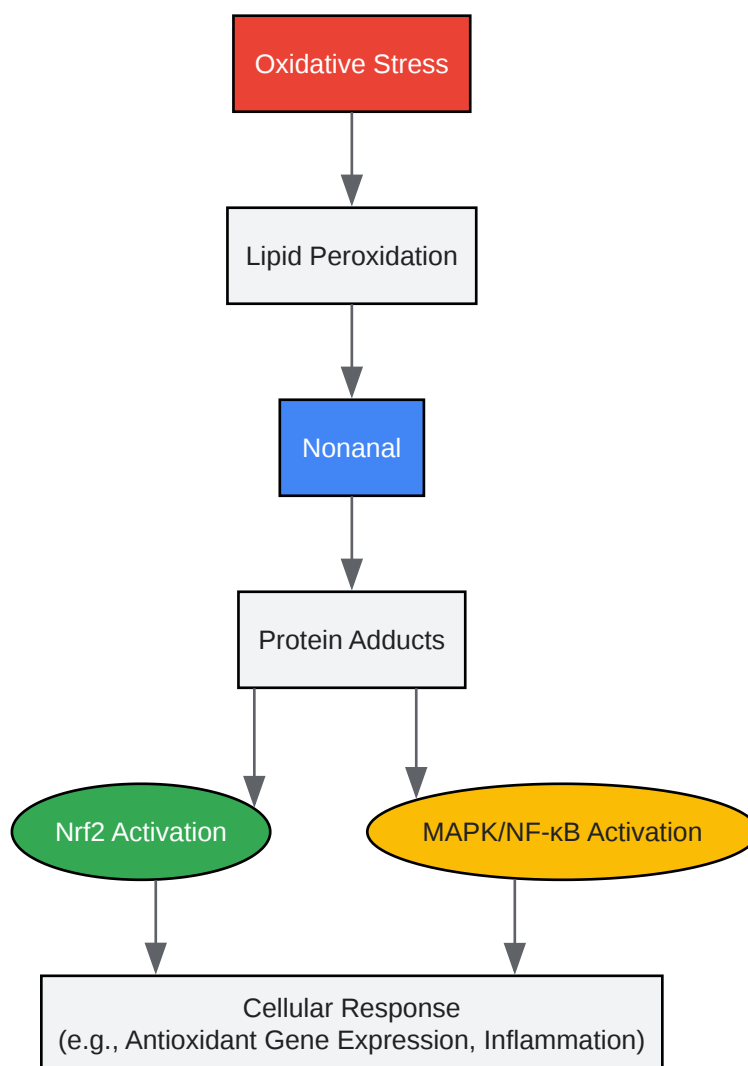
Hypothetical metabolic pathways of Nonanal.

Role in Cellular Signaling

While the specific signaling roles of nonanal are not as extensively studied as those of unsaturated aldehydes like 4-hydroxy-2-nonenal (4-HNE), saturated aldehydes are known to participate in cellular signaling, particularly in the context of oxidative stress.

Reactive aldehydes can act as signaling molecules by forming adducts with proteins, thereby altering their function. This can impact various signaling pathways, including:

- **Nrf2/Keap1 Pathway:** This pathway is a primary cellular defense against oxidative stress. Electrophilic compounds, including aldehydes, can react with Keap1, leading to the activation of the transcription factor Nrf2 and the subsequent expression of antioxidant enzymes.
- **MAPK and NF-κB Pathways:** Oxidative stress and the presence of reactive aldehydes can activate the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) signaling pathways, which are involved in inflammation, cell proliferation, and apoptosis.



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Potential role of Nonanal in oxidative stress signaling.

Conclusion

Nonanal-d2 is a vital tool for researchers in various scientific disciplines. Its commercial availability provides a reliable source for an internal standard that is essential for accurate and precise quantification of nonanal and other volatile aldehydes in complex samples. The experimental protocols outlined in this guide offer a starting point for developing robust analytical methods. Furthermore, understanding the metabolic fate and potential signaling roles of nonanal provides a broader context for its biological significance. As research into the role of aldehydes in health and disease continues, the utility of deuterated standards like **Nonanal-d2** will undoubtedly expand.

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